

# molecular weight of 5-Ethoxy-2-fluorophenylboronic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Ethoxy-2-fluorophenylboronic acid

Cat. No.: B1591205

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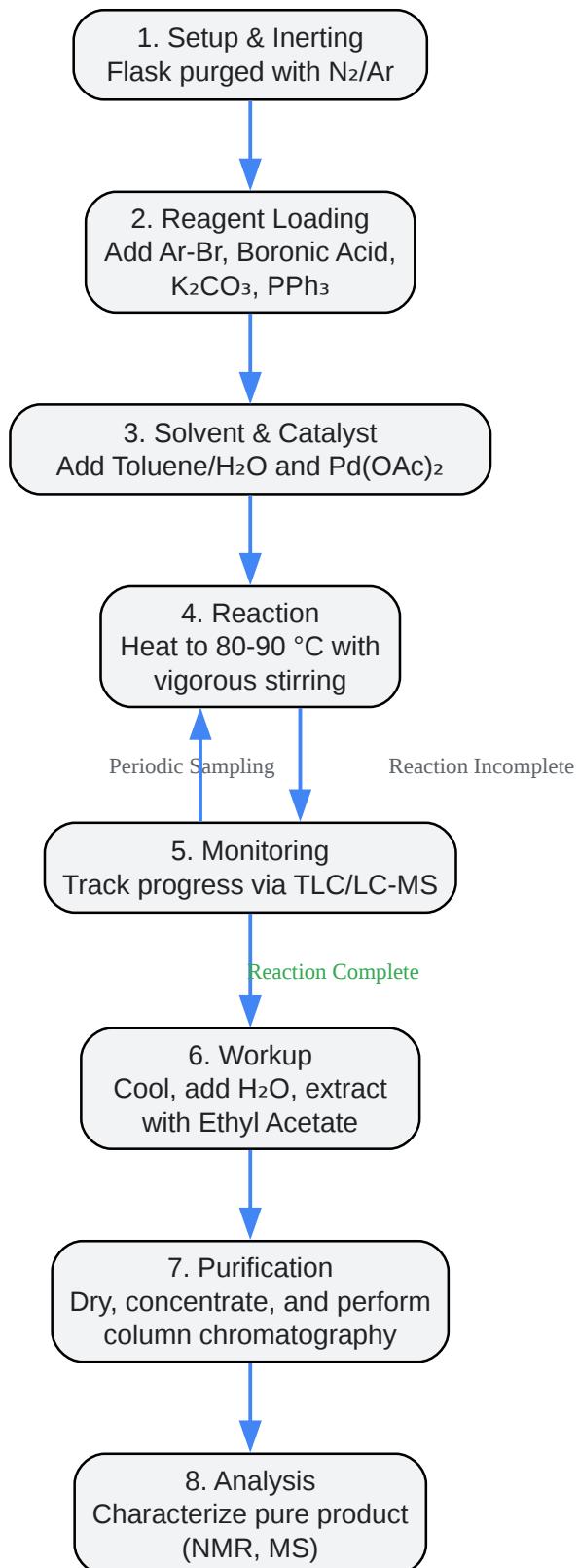
## Core Physicochemical Properties

**5-Ethoxy-2-fluorophenylboronic acid** is a substituted arylboronic acid, a class of compounds renowned for its utility in carbon-carbon bond-forming reactions.<sup>[1]</sup> Its unique substitution pattern—an activating ethoxy group and a modifying fluoro group—imparts specific reactivity and solubility characteristics that are highly valued in synthetic chemistry.<sup>[2]</sup>

The precise molecular weight and other key identifiers are crucial for stoichiometric calculations in reaction planning and for analytical characterization of products. These core properties are summarized below.

Property	Value	Source(s)
Molecular Weight	183.97 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>8</sub> H <sub>10</sub> BFO <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	900174-60-9	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White to off-white crystalline powder	<a href="#">[2]</a>
Melting Point	92-97 °C	<a href="#">[3]</a> <a href="#">[5]</a>
Purity	Typically ≥98% (HPLC)	<a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	5-Ethoxy-2-fluorobenzeneboronic acid	<a href="#">[2]</a> <a href="#">[4]</a>

The molecular structure features a phenyl ring functionalized with a boronic acid group [-B(OH)<sub>2</sub>], a fluorine atom, and an ethoxy group (-OCH<sub>2</sub>CH<sub>3</sub>). The fluorine atom can influence the electronic properties of the ring and may enhance metabolic stability or binding affinity in a pharmaceutical context.[\[6\]](#)



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## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)